

# Solubility and appearance of 5'-Bromo-2',4'-difluoroacetophenone

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## Compound of Interest

Compound Name: 1-(5-Bromo-2,4-difluorophenyl)ethanone

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## In-Depth Technical Guide: 5'-Bromo-2',4'-difluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of 5'-Bromo-2',4'-difluoroacetophenone, a fluorinated organic compound of interest in pharmaceutical and chemical research. This document details its appearance and solubility characteristics, supported by experimental protocols and data presented for clarity and practical application in a laboratory setting.

## Physical and Chemical Properties

5'-Bromo-2',4'-difluoroacetophenone, with the Chemical Abstracts Service (CAS) registry number 864773-64-8, is a substituted aromatic ketone. Its molecular formula is  $C_8H_5BrF_2O$ , and it has a molecular weight of approximately 235.03 g/mol. [1][2] The structural formula of 5'-Bromo-2',4'-difluoroacetophenone is presented below.

Structure:

## Appearance

While specific descriptive data for 5'-Bromo-2',4'-difluoroacetophenone is not extensively documented in readily available literature, analogous compounds such as 2-Bromo-2',4'-difluoroacetophenone are described as a white or colorless to light yellow or light orange powder or lump. It is anticipated that 5'-Bromo-2',4'-difluoroacetophenone exhibits a similar crystalline solid appearance.

## Solubility

Quantitative solubility data for 5'-Bromo-2',4'-difluoroacetophenone in a range of common laboratory solvents is not widely published. However, based on its chemical structure—a moderately polar aromatic ketone with halogen substituents—a general solubility profile can be inferred. It is expected to be sparingly soluble in water and more soluble in organic solvents.

To provide a practical reference, the following table summarizes the predicted and observed solubility of structurally similar aromatic ketones. Researchers should verify the solubility for their specific applications.

Solvent	Predicted Solubility of 5'-Bromo-2',4'-difluoroacetophenone
Water	Sparingly Soluble / Insoluble
Methanol	Soluble
Ethanol	Soluble
Acetone	Soluble
Dichloromethane	Soluble
Diethyl Ether	Soluble
Toluene	Soluble
N,N-Dimethylformamide (DMF)	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble

## Experimental Protocols

The following sections provide detailed methodologies for the determination of the physical appearance and solubility of 5'-Bromo-2',4'-difluoroacetophenone.

## Determination of Physical Appearance

Objective: To visually characterize the physical state, color, and form of a solid sample of 5'-Bromo-2',4'-difluoroacetophenone.

Materials:

- Sample of 5'-Bromo-2',4'-difluoroacetophenone
- Spatula
- White weighing paper or watch glass
- Microscope (optional)

Procedure:

- Place a small, representative sample of the compound onto a clean, dry piece of white weighing paper or a watch glass using a spatula.
- Observe the sample under good lighting against the white background.
- Record the physical state (e.g., crystalline solid, powder, amorphous solid).
- Record the color of the sample (e.g., white, off-white, yellow).
- Describe the form of the particles (e.g., fine powder, crystalline needles, granules).
- For a more detailed examination of the crystal structure, a small amount of the sample can be viewed under a microscope.

## Qualitative Solubility Determination

Objective: To determine the qualitative solubility of 5'-Bromo-2',4'-difluoroacetophenone in a range of common laboratory solvents.

#### Materials:

- Sample of 5'-Bromo-2',4'-difluoroacetophenone
- A selection of solvents (e.g., water, methanol, ethanol, acetone, dichloromethane, toluene, DMSO)
- Test tubes and test tube rack
- Vortex mixer or stirring rod
- Spatula
- Graduated cylinder or pipette

#### Procedure:

- Label a series of test tubes, one for each solvent to be tested.
- Add approximately 1 mL of each solvent to the corresponding test tube.
- Add a small, accurately weighed amount (e.g., 10 mg) of 5'-Bromo-2',4'-difluoroacetophenone to each test tube.
- Agitate the mixture vigorously using a vortex mixer or by stirring with a clean glass rod for 30-60 seconds.
- Visually inspect the solution to determine if the solid has dissolved completely.
- Record the solubility as:
  - Soluble: The entire solid dissolves, forming a clear solution.
  - Sparingly Soluble: A significant portion of the solid dissolves, but some undissolved particles remain.
  - Insoluble: The solid does not appear to dissolve.
- Observations should be made at a controlled room temperature.

## Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the characterization of a newly synthesized or procured chemical compound like 5'-Bromo-2',4'-difluoroacetophenone.

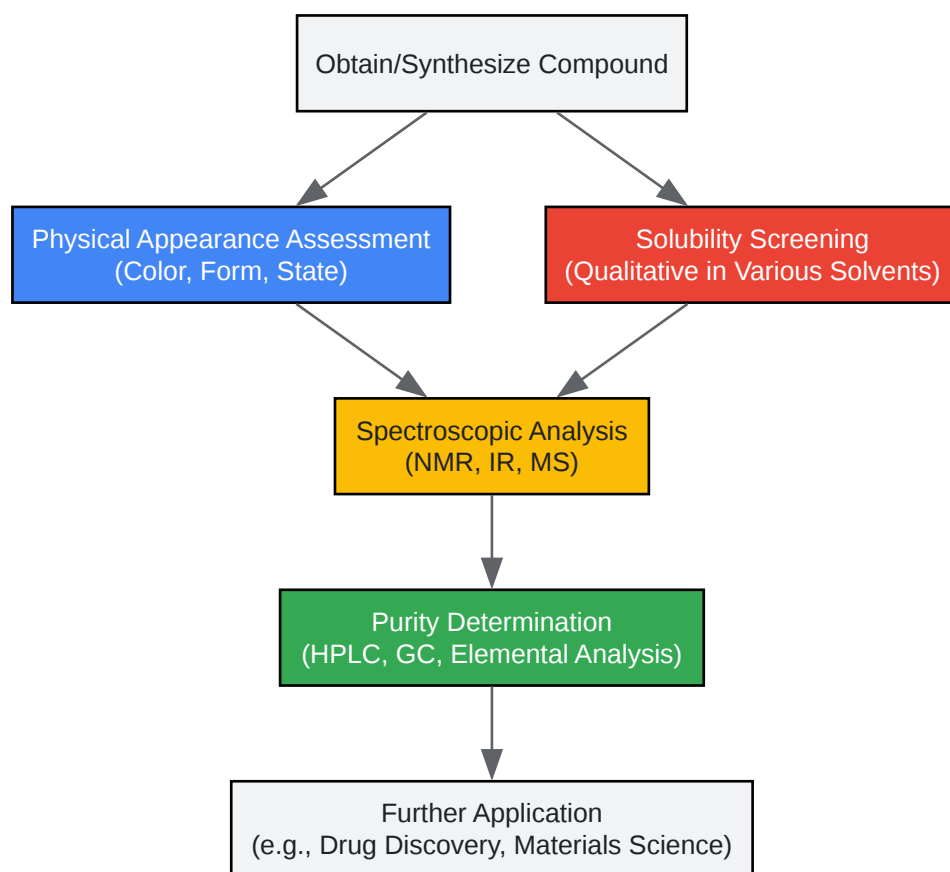


Figure 1. General Workflow for Chemical Compound Characterization

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## References

- 1. 864773-64-8 | 5'-Bromo-2',4'-difluoroacetophenone - Fluoropharm [fluoropharm.com]
- 2. 1-(5-Bromo-2,4-difluorophenyl)ethan-1-one | C<sub>8</sub>H<sub>5</sub>BrF<sub>2</sub>O | CID 20785359 - PubChem [pubchem.ncbi.nlm.nih.gov]
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